

Introduction: Navigating Isomeric Complexity in Pyrimidine Chemistry

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Compound of Interest

Compound Name: 4,5-Dichloro-6-methoxypyrimidine

Cat. No.: B2564934

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Dichloromethoxypyrimidines are versatile intermediates in the synthesis of pharmaceuticals and agrochemicals.^[1] Their reactivity, enhanced by the chlorinated pyrimidine ring, makes them valuable building blocks for novel bioactive molecules, including potential antiviral and anticancer agents.^[1] However, the specific placement of the chloro and methoxy groups significantly influences the compound's reactivity and, consequently, its safety profile.

This guide addresses the safety considerations for **4,5-dichloro-6-methoxypyrimidine**. It is crucial to note that detailed safety data sheets (SDS) are more readily available for its isomer, 4,6-dichloro-5-methoxypyrimidine (CAS No. 5018-38-2). While structurally similar, it is imperative for researchers to consult the specific SDS for the exact isomer in use. The information presented herein for 4,6-dichloro-5-methoxypyrimidine serves as a comprehensive and cautionary proxy.

Section 1: Chemical Identification and Properties

A precise understanding of the chemical's identity is the foundation of safety.

Property	4,5-Dichloro-6-methoxypyrimidine	4,6-Dichloro-5-methoxypyrimidine
CAS Number	1806367-42-9[2][3]	5018-38-2[4]
Molecular Formula	C ₅ H ₄ Cl ₂ N ₂ O[1]	C ₅ H ₄ Cl ₂ N ₂ O
Molecular Weight	179.00 g/mol [1]	179.00 g/mol
Appearance	Not specified	White to orange to green powder or crystal[1]
Melting Point	Not specified	54-59 °C[1]
Synonyms	Not available	6-Dichloro-5-Methoxypyrimidine[5]

Section 2: Hazard Identification and GHS Classification

Based on available data for 4,6-dichloro-5-methoxypyrimidine, this compound is classified as hazardous.[4] Researchers must handle it with the appropriate precautions.

GHS Classification Summary for 4,6-Dichloro-5-methoxypyrimidine

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[4][6]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[5][7]
Serious Eye Damage/Eye Irritation	Category 1 / Category 2	H318: Causes serious eye damage[5][6] / H319: Causes serious eye irritation[5][7]

Signal Word: Danger[4][6]

Hazard Pictograms:

- Corrosion (GHS05): Indicating the risk of severe skin burns and eye damage.
- Health Hazard/Hazard (GHS07): Indicating that it may be harmful if swallowed or cause skin and eye irritation.

Section 3: First-Aid Measures: An Emergency Response Protocol

In the event of exposure, immediate and appropriate first-aid is critical. The following protocols are based on established guidelines for chemically similar hazardous substances.

Experimental Protocol: Emergency First Aid

- General Advice:
 - Move the victim out of the danger area.[\[8\]](#)
 - Consult a physician immediately and show them the Safety Data Sheet.[\[5\]](#)
- Inhalation:
 - Remove the person to fresh air and keep them comfortable for breathing.[\[5\]](#)[\[7\]](#)
 - If breathing is difficult or absent, provide artificial respiration.[\[4\]](#)[\[5\]](#)
 - Seek medical attention if symptoms occur or persist.[\[4\]](#)
- Skin Contact:
 - Immediately remove all contaminated clothing.[\[7\]](#)
 - Wash the affected area with plenty of soap and water for at least 15 minutes.[\[4\]](#)[\[5\]](#)
 - If skin irritation occurs, seek medical advice.[\[7\]](#)
- Eye Contact:

- Rinse cautiously and thoroughly with plenty of water for at least 15 minutes, also under the eyelids.[4][5]
- Remove contact lenses, if present and easy to do. Continue rinsing.[4][5]
- Seek immediate medical attention.[4]
- Ingestion:
 - Rinse the mouth with water.[5][7]
 - Do NOT induce vomiting.[9]
 - Never give anything by mouth to an unconscious person.[5]
 - Call a poison center or doctor if you feel unwell.[4]

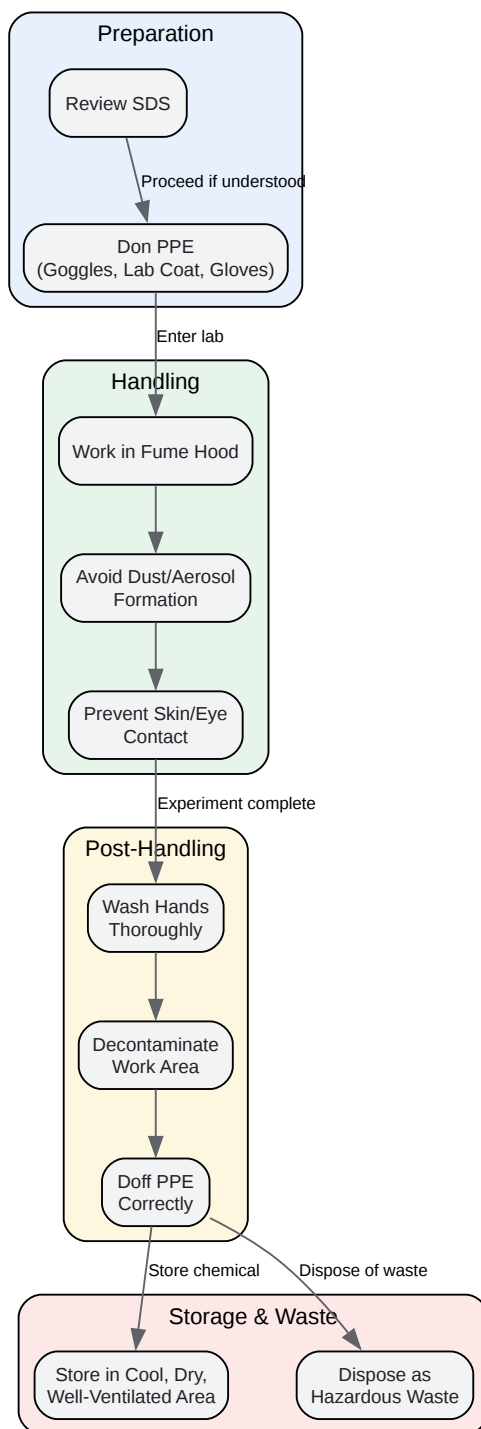
Section 4: Laboratory Handling and Storage

The principle of "as low as reasonably practicable" (ALARP) should guide all handling procedures to minimize exposure.

Safe Handling Workflow

The following diagram illustrates the essential workflow for safely handling dichloromethoxypyrimidines in a laboratory setting.

Safe Handling Workflow for Dichloromethoxypyrimidines

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Caption: A workflow for the safe handling of dichloromethoxypyrimidines.

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory.

- Eye/Face Protection: Wear chemical safety goggles or a face shield.^[5] All eye protection must be approved under government standards such as NIOSH (US) or EN 166 (EU).^[5]
- Skin Protection:
 - Handle with chemically resistant gloves (e.g., nitrile rubber) inspected before use.^{[5][10]}
 - Wear a lab coat or other protective clothing to prevent skin exposure.^{[4][10]}
- Respiratory Protection:
 - Use in a well-ventilated area, preferably a chemical fume hood.^[10]
 - If dust or aerosols are generated, a NIOSH/MSHA-approved respirator may be necessary.^[10]

Storage Protocols

Proper storage is essential to maintain chemical integrity and prevent accidents.

- Keep containers tightly closed in a dry, cool, and well-ventilated place.^{[4][5]}
- Store away from incompatible materials such as strong oxidizing agents and acids.^{[4][9]}
- Some suppliers recommend storing under an inert gas like nitrogen.^{[5][11]}

Section 5: Accidental Release and Disposal

A clear and practiced protocol for spills and waste disposal is a cornerstone of laboratory safety.

Accidental Release Measures

- Personal Precautions:

- Evacuate personnel to safe areas.[5]
- Wear appropriate personal protective equipment (see Section 4).[5]
- Ensure adequate ventilation.[5]
- Avoid breathing dust.[5]
- Environmental Precautions:
 - Prevent the product from entering drains or waterways.[5][7]
- Containment and Cleaning:
 - Sweep up the spilled material without creating dust.[5]
 - Collect the material in a suitable, closed, and labeled container for disposal.[5]

Waste Disposal

- Dispose of this chemical and its container as hazardous waste.[4]
- Waste must be disposed of in accordance with all applicable federal, state, and local regulations.
- Consider dissolving the material in a combustible solvent and burning it in a chemical incinerator equipped with an afterburner and scrubber.[5]
- Do not mix with other waste. Handle uncleaned containers as you would the product itself.[5]

Conclusion

While **4,5-dichloro-6-methoxypyrimidine** is a valuable reagent, its handling demands a thorough understanding of its potential hazards. By adhering to the protocols outlined in this guide—derived from the comprehensive data available for its close isomer, 4,6-dichloro-5-methoxypyrimidine—researchers can mitigate risks and ensure a safe laboratory environment. Always prioritize consulting the specific Safety Data Sheet for the exact compound in use and integrating these safety measures into all experimental workflows.

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